

Hemi-Oxanthromicin A: A Technical Overview for Researchers

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This technical guide provides an in-depth overview of **hemi-Oxanthromicin A**, a polyketide natural product. The information is curated for researchers, scientists, and drug development professionals interested in novel bioactive compounds. This document outlines its chemical properties, biological activity, and the experimental protocols for its study.

Core Compound Identification

Hemi-Oxanthromicin A is a polyketide that has been isolated from Streptomyces species. Its fundamental chemical identifiers are summarized below.

Identifier	Value
CAS Number	91161-78-3
Molecular Formula	C18H16O6

Biological Activity and Mechanism of Action

Hemi-Oxanthromicin A is part of a class of rare Streptomyces polyketides that have been identified as modulators of K-Ras localization.[1][2][3] Oncogenic K-Ras is a critical driver in many cancers, and its localization to the plasma membrane is essential for its activity.[3] While specific quantitative data for **hemi-Oxanthromicin A**'s activity in K-Ras mislocalization assays



is not detailed in the primary literature, related synthetic analogs have demonstrated potent activity.

Quantitative Data for Related Analogs:

Compound	Activity	IC50	Cell Line
Oxanthroquinone ethyl ester	Mislocalization of oncogenic mutant K-Ras	4.6 μΜ	MDCK
3-O-methyl- oxanthroquinone ethyl ester	Mislocalization of oncogenic mutant K-Ras	1.2 μΜ	MDCK
(±)-spiro- oxanthromicin A	Potentiation of staurosporine's K-Ras inhibitory activity	-	MDCK

Data sourced from Salim, A.A., et al. (2014).[1]

The proposed mechanism of action for this class of compounds involves the disruption of K-Ras trafficking to or anchoring at the plasma membrane, thereby inhibiting its downstream signaling pathways that are crucial for cancer cell proliferation and survival.

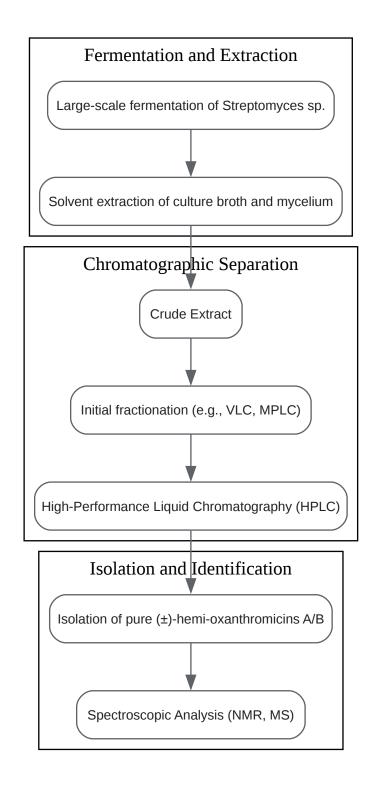
Experimental Protocols

The isolation and characterization of **hemi-Oxanthromicin A** and its related compounds involve a series of detailed experimental procedures.

Isolation of (±)-hemi-oxanthromicins A/B

Chemical investigation of a soil-derived Streptomyces sp. led to the isolation of these novel polyketides. The general workflow for isolation from a microbial source is as follows:





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Caption: General workflow for the isolation of hemi-Oxanthromicins.

Structure Elucidation



The molecular structures of the isolated compounds were determined through comprehensive spectroscopic analysis. This typically includes:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (¹H and ¹³C) and 2D (COSY, HMBC, HSQC) NMR experiments to determine the chemical structure and connectivity of atoms.
- Mass Spectrometry (MS): High-resolution mass spectrometry to determine the elemental composition and confirm the molecular weight.

Signaling Pathway and Logical Relationships

The primary biological activity of this class of polyketides is the modulation of K-Ras localization. The following diagram illustrates the logical relationship of this mechanism of action.



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Caption: Inhibition of K-Ras signaling by **hemi-Oxanthromicin A** analogs.

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